

Physical and chemical properties of 3-Bromo-5-methylisoxazole-4-carboxylic acid

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Compound of Interest

Compound Name: 3-Bromo-5-methylisoxazole-4-carboxylic acid

Cat. No.: B143290

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An In-depth Technical Guide to 3-Bromo-5-methylisoxazole-4-carboxylic acid

This technical guide provides a summary of the available physical and chemical properties of **3-Bromo-5-methylisoxazole-4-carboxylic acid** for researchers, scientists, and drug development professionals. Due to the limited availability of published experimental data, this guide distinguishes between computationally predicted and experimentally verified information.

Core Physical and Chemical Properties

A comprehensive search of scientific literature and chemical supplier databases has yielded fundamental identification and some predicted physical properties for **3-Bromo-5-methylisoxazole-4-carboxylic acid**.

Table 1: Identifiers and Basic Properties

Property	Value	Source(s)
CAS Number	130742-22-2	[1] [2]
Molecular Formula	C ₅ H ₄ BrNO ₃	[2]
Molecular Weight	205.99 g/mol	[2]
IUPAC Name	3-bromo-5-methyl-1,2-oxazole-4-carboxylic acid	[2]

Table 2: Predicted Physicochemical Data

Property	Predicted Value	Source(s)
Boiling Point	349.62 °C at 760 mmHg	[2]
Density	1.865 g/cm ³	[2]
Flash Point	165.2 °C	

It is critical to note that the data in Table 2 are based on computational predictions and have not been experimentally verified in published literature.

Experimental Data and Protocols

Despite extensive searches, specific experimental data for several key properties of **3-Bromo-5-methylisoxazole-4-carboxylic acid**, including its melting point, solubility in various solvents, and pKa value, are not available in the public domain.

Similarly, detailed experimental protocols for the synthesis, purification, and analysis of **3-Bromo-5-methylisoxazole-4-carboxylic acid** have not been found in peer-reviewed journals or detailed chemical depositories. While general synthetic methods for isoxazole derivatives exist, a specific and validated protocol for this compound is not publicly accessible.

Spectroscopic Data

No experimental spectroscopic data, such as ¹H NMR, ¹³C NMR, or IR spectra, for **3-Bromo-5-methylisoxazole-4-carboxylic acid** has been identified in the available literature. For

researchers requiring this information, analytical characterization of a synthesized or purchased sample would be necessary.

Biological Activity and Signaling Pathways

Currently, there is no published information regarding the biological activity of **3-Bromo-5-methylisoxazole-4-carboxylic acid** or its involvement in any signaling pathways. Therefore, the creation of diagrams for signaling pathways or experimental workflows is not applicable.

Reactivity and Stability

The chemical reactivity of **3-Bromo-5-methylisoxazole-4-carboxylic acid** can be inferred from its functional groups. The carboxylic acid moiety is expected to undergo typical reactions such as esterification, amidation, and reduction. The isoxazole ring, being an aromatic heterocycle, may exhibit stability but can also participate in certain ring-opening or substitution reactions under specific conditions. The presence of the bromine atom offers a site for various cross-coupling reactions, potentially making it a useful building block in medicinal chemistry.

Safety Information

Based on information from chemical suppliers, **3-Bromo-5-methylisoxazole-4-carboxylic acid** is associated with the following hazard statements:

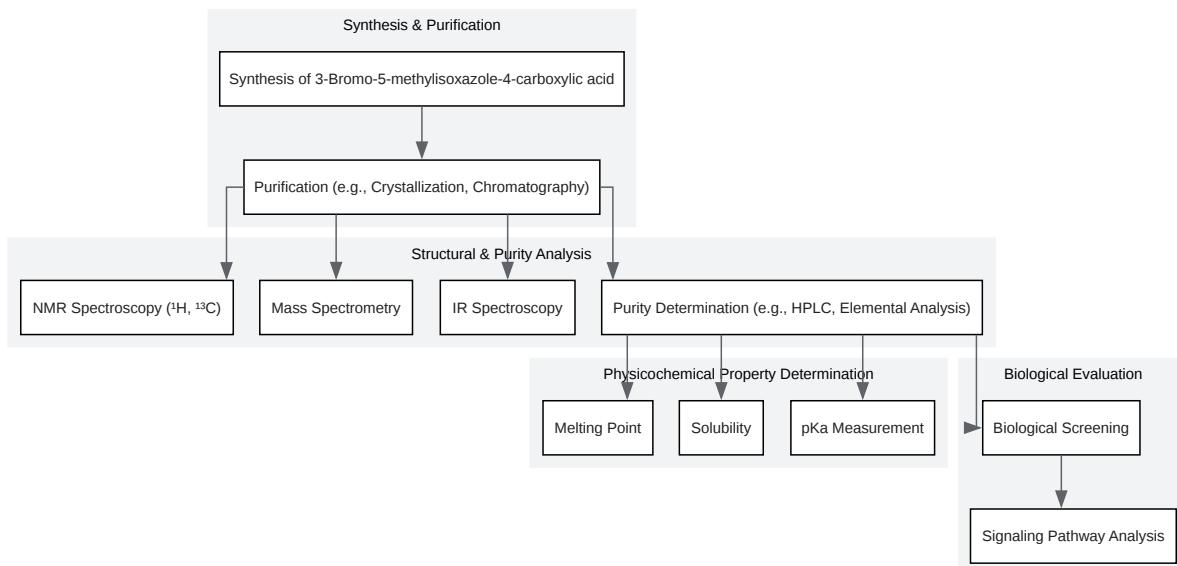
- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Standard laboratory safety precautions, including the use of personal protective equipment, should be employed when handling this compound.

Logical Relationship Diagram

While specific experimental workflows are unavailable, a general logical workflow for the characterization of a novel chemical entity like **3-Bromo-5-methylisoxazole-4-carboxylic acid**

can be conceptualized.



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References

- 1. 130742-22-2|3-Bromo-5-methylisoxazole-4-carboxylic acid|BLD Pharm [bldpharm.com]
- 2. bocsci.com [bocsci.com]

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